

Application Note: Experimental Determination of the Boiling Point of 2,4-Dimethylhexane

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Compound of Interest

Compound Name: 2,4-Dimethylhexane

Cat. No.: B165551

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Introduction

The boiling point of a substance is a fundamental physical property defined as the temperature at which its vapor pressure equals the external pressure surrounding the liquid.[1] This parameter is crucial in the identification, characterization, and purity assessment of chemical compounds, particularly in the fields of chemical research and drug development.[2] For a volatile organic compound like **2,4-dimethylhexane**, an accurate determination of its boiling point is essential for its proper handling, purification via distillation, and for establishing its identity.

This application note provides a detailed protocol for the experimental determination of the boiling point of **2,4-dimethylhexane** using the micro-boiling point method with a Thiele tube. This method is advantageous as it requires only a small sample volume (less than 0.5 mL) and provides a reasonably accurate measurement.[3][4]

Physicochemical Data of 2,4-Dimethylhexane

A summary of the reported boiling point of **2,4-dimethylhexane** from various sources is presented below. It is a clear, colorless liquid.[5]

Parameter	Reported Value	Source(s)
Boiling Point	108-109 °C	[6] [7]
Boiling Point	109 °C	[8]
Boiling Point	107 °C	[7]
Density	0.701 g/mL at 25 °C	[6] [7]
Refractive Index	n ₂₀ /D 1.395	[6] [7]

Experimental Protocol: Micro-Boiling Point Determination using a Thiele Tube

This protocol details the steps for determining the boiling point of a liquid, such as **2,4-dimethylhexane**, using a Thiele tube apparatus. The procedure is based on the principle of observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[\[9\]](#)

Materials and Equipment:

- **2,4-Dimethylhexane** (sample)
- Thiele tube
- Heating oil (e.g., mineral oil or silicone oil)
- Thermometer (-10 to 150 °C range)
- Small test tube (e.g., 6 x 50 mm) or fusion tube
- Capillary tube (sealed at one end)
- Rubber band or a small piece of rubber tubing
- Bunsen burner or other suitable heat source
- Clamp and stand

- Safety goggles and lab coat

Procedure:

- Apparatus Assembly:
 - Fill the Thiele tube with heating oil to a level just above the upper side arm.[\[10\]](#)
 - Attach a small test tube containing approximately 0.5 mL of **2,4-dimethylhexane** to the thermometer using a rubber band. The bottom of the test tube should be aligned with the bulb of the thermometer.[\[3\]](#)[\[10\]](#)
 - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample liquid.[\[9\]](#)[\[11\]](#)
 - Secure the thermometer with the attached sample tube in the Thiele tube using a clamp, ensuring that the sample is immersed in the oil.[\[9\]](#)
- Heating:
 - Gently heat the side arm of the Thiele tube with a small flame from a Bunsen burner or another heat source.[\[2\]](#)[\[9\]](#) The shape of the Thiele tube is designed to allow convection currents to maintain a uniform temperature throughout the oil.[\[2\]](#)
 - As the temperature rises, air trapped in the capillary tube will expand and be expelled, seen as a slow stream of bubbles.[\[2\]](#)
- Observation and Measurement:
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.[\[2\]](#)[\[10\]](#) This indicates that the liquid has reached a temperature slightly above its boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.[\[10\]](#)
 - The stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid just begins to enter the capillary tube, record the temperature from

the thermometer.[2][3] This temperature is the boiling point of the liquid. At this point, the vapor pressure inside the capillary tube is equal to the external atmospheric pressure.[2]

- Confirmation (Optional):
 - Allow the apparatus to cool further. The liquid will be drawn further into the capillary tube.
 - The boiling point determination can be repeated by gently reheating the apparatus to expel the liquid from the capillary and then repeating the cooling and observation steps.

Safety Precautions:

- Always wear safety goggles and a lab coat.
- **2,4-Dimethylhexane** is a flammable liquid; therefore, keep it away from open flames.[10]
- Handle the hot Thiele tube and heating oil with care to avoid burns.
- Ensure the laboratory is well-ventilated to avoid inhaling vapors.
- Record the atmospheric pressure at the time of the experiment, as boiling points are pressure-dependent.[1]

Visualizations

```
// Error Node error [label="Error: Inaccurate Reading", shape=diamond, fillcolor="#EA4335", fontcolor="#FFFFFF"]; exp2 -> error [label="Heating too fast", style=dashed]; exp4 -> error [label="Cooling too fast", style=dashed]; }
```

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